

# Essential Guide to the Proper Disposal of 2-Bromo-6-methylpyridine

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## Compound of Interest

Compound Name: 2-Bromo-6-methylpyridine

Cat. No.: B113505

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This document provides comprehensive safety and logistical guidance for the proper disposal of **2-Bromo-6-methylpyridine**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## Safety and Hazard Information

**2-Bromo-6-methylpyridine** is a hazardous chemical that requires careful handling. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is classified as harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.<sup>[1][2][3]</sup>

### Quantitative Data Summary

A summary of the key physical and safety data for **2-Bromo-6-methylpyridine** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrN
Molecular Weight	172.02 g/mol [1]
Appearance	Colorless to light yellow clear liquid[4]
Boiling Point	102-103 °C at 20 mmHg[4]
Density	1.512 g/mL at 25 °C[4]
Flash Point	97 °C (206.6 °F) - closed cup[1]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[1][5]

## Personal Protective Equipment (PPE)

When handling **2-Bromo-6-methylpyridine**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety:

- Eye Protection: Chemical safety goggles with side-shields or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Gloves should be inspected before use and disposed of properly after handling the chemical.
- Skin and Body Protection: A laboratory coat and, if necessary, additional protective clothing to prevent skin contact.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6] If there is a risk of inhalation, a suitable respirator with an appropriate filter (e.g., type ABEK) should be used.

## Disposal Protocol for 2-Bromo-6-methylpyridine

The standard and recommended procedure for the disposal of **2-Bromo-6-methylpyridine** is through a licensed and approved hazardous waste disposal company. Direct disposal into

drains or regular trash is strictly prohibited. The following protocol outlines the steps for the safe collection, storage, and preparation of this chemical waste for professional disposal.

#### Materials Required:

- Appropriate Personal Protective Equipment (PPE)
- Designated hazardous waste container (chemically resistant, with a secure screw cap)
- Hazardous waste labels
- Secondary containment for the waste container

#### Procedure:

- Waste Segregation:
  - As a halogenated organic compound, **2-Bromo-6-methylpyridine** waste must be collected separately from non-halogenated organic waste streams.[\[7\]](#)[\[8\]](#)
  - Do not mix this waste with incompatible materials such as strong oxidizing agents, acids, or bases.[\[9\]](#)
- Waste Collection:
  - All operations involving the transfer of **2-Bromo-6-methylpyridine** waste must be conducted within a certified chemical fume hood to minimize inhalation exposure.
  - Carefully transfer the waste into a designated, clean, and chemically compatible hazardous waste container. Avoid splashing.
  - Contaminated materials, such as pipette tips, gloves, and absorbent paper, should be collected in a separate, clearly labeled solid hazardous waste container.
- Container Labeling:
  - Immediately label the hazardous waste container with the following information:

- The words "Hazardous Waste"
  - The full chemical name: "**2-Bromo-6-methylpyridine**"
  - An accurate estimation of the volume or mass of the waste
  - The date of accumulation
  - The name of the principal investigator or laboratory contact
- Waste Storage:
    - Securely close the waste container cap to prevent leaks or evaporation.
    - Store the sealed container in a designated, well-ventilated, and cool satellite accumulation area within the laboratory.
    - The waste container must be placed in a secondary containment bin to mitigate any potential spills.
    - Ensure the storage area is away from sources of ignition and inaccessible to unauthorized personnel.
  - Arranging for Disposal:
    - Once the waste container is nearly full, or on a regular schedule, contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup.
    - Provide the disposal service with a complete and accurate description of the waste.

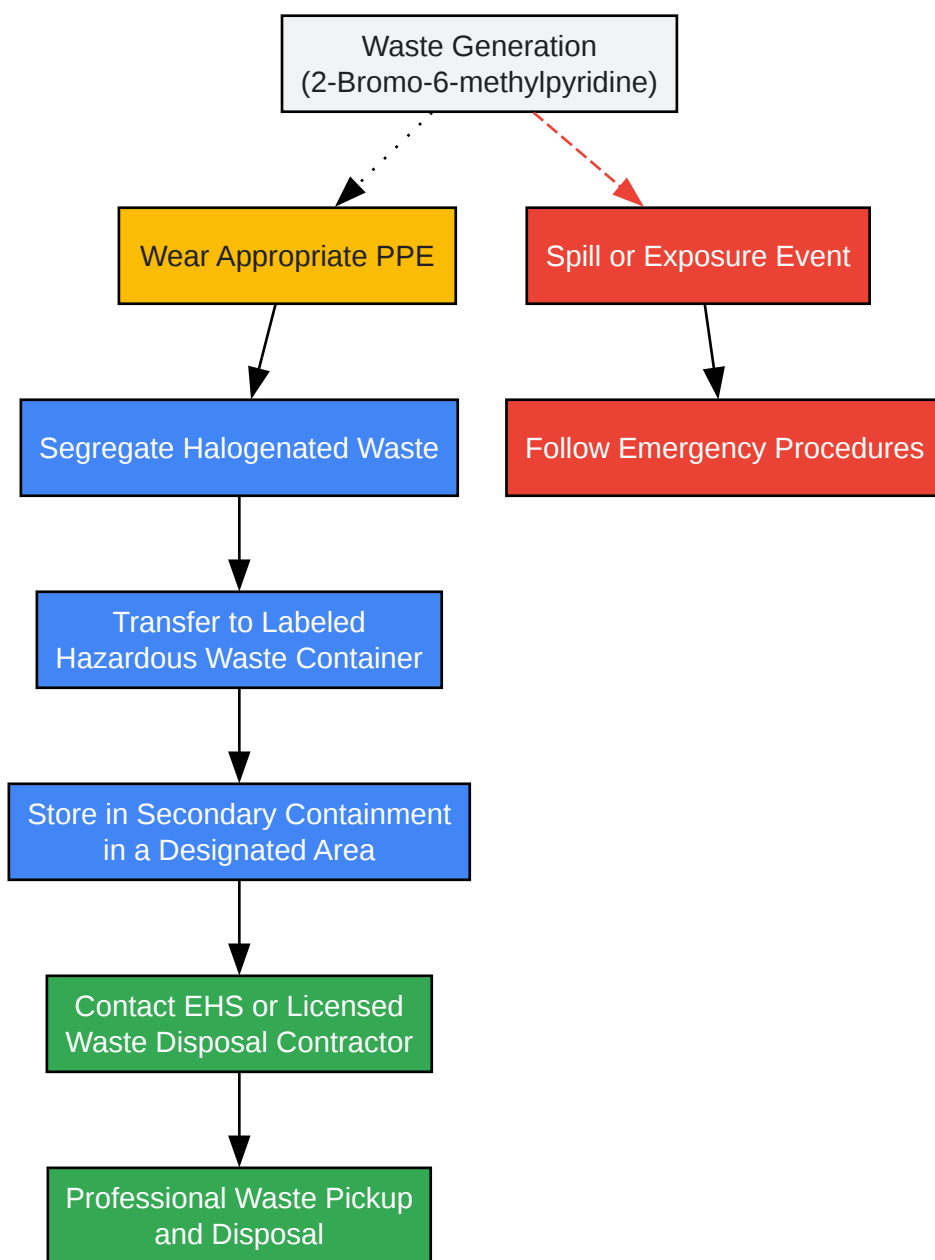
## Emergency Procedures

- Spills: In the event of a small spill, contain the liquid with an inert absorbent material (e.g., vermiculite, sand). Wearing appropriate PPE, carefully collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal. For larger spills, evacuate the area and contact your institution's emergency response team.<sup>[7]</sup>

- Personal Contact:
  - Eyes: Immediately flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
  - Skin: Wash the affected area thoroughly with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
  - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
  - Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Bromo-6-methylpyridine**.



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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of 2-Bromo-6-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113505#2-bromo-6-methylpyridine-proper-disposal-procedures]

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